

A Technical Guide to Palladium (II) Nitrate Dihydrate for Researchers

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Compound of Interest

Compound Name: Palladium nitrate

Cat. No.: B167615

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Palladium (II) nitrate dihydrate is an inorganic compound that serves as a crucial precursor and catalyst in various chemical syntheses. This guide provides an in-depth overview of its fundamental chemical properties, a common synthetic protocol, and its role in catalytic processes, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

Palladium (II) nitrate dihydrate is a red-brown, deliquescent solid that is soluble in water and dilute nitric acid.^{[1][2][3]} The key quantitative properties of this compound are summarized in the table below.

Property	Value
Chemical Formula	Pd(NO ₃) ₂ · 2H ₂ O ^{[2][4][5]}
Molecular Weight	266.46 g/mol ^{[4][6]}
Hill Formula	N ₂ O ₆ Pd * 2 H ₂ O ^[5]
Appearance	Red-brown crystalline solid ^{[1][2]}
Solubility	Soluble in water and nitric acid ^{[1][3]}

Experimental Protocol: Synthesis of Palladium (II) Nitrate Dihydrate

A common method for the laboratory synthesis of hydrated **palladium nitrate** involves the reaction of palladium oxide hydrate with dilute nitric acid, followed by crystallization.[\[7\]](#)

Materials:

- Palladium oxide hydrate ($\text{PdO}\cdot\text{nH}_2\text{O}$)
- Dilute nitric acid (HNO_3)
- Distilled water
- Crystallizing dish
- Heating plate
- Filtration apparatus

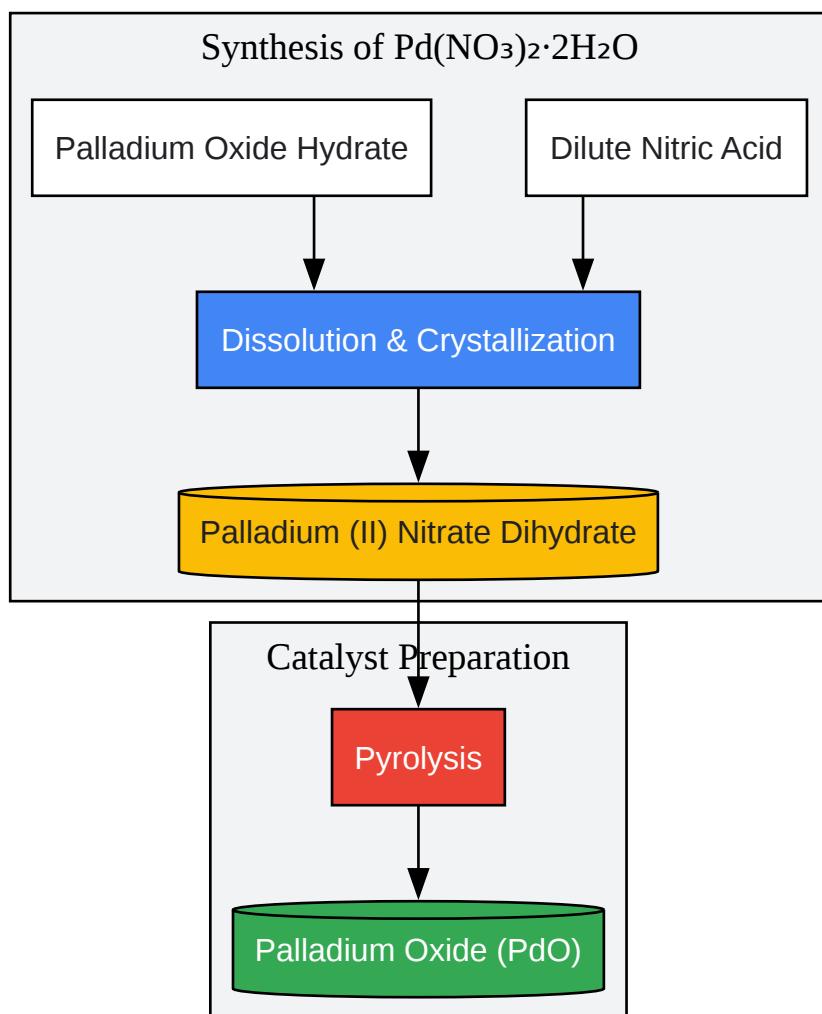
Procedure:

- Dissolution: In a fume hood, carefully add palladium oxide hydrate to a beaker containing dilute nitric acid. The mixture is gently warmed and stirred until the palladium oxide hydrate is completely dissolved, forming a solution of palladium (II) nitrate.
- Concentration: The resulting solution is then heated to evaporate excess solvent and concentrate the palladium (II) nitrate.
- Crystallization: The concentrated solution is allowed to cool slowly in a crystallizing dish. As the solution cools, yellow-brown deliquescent prisms of palladium (II) nitrate dihydrate will crystallize.[\[7\]](#)
- Isolation: The crystals are isolated from the mother liquor by filtration.
- Drying: The collected crystals are carefully dried to remove any residual solvent. Due to the deliquescent nature of the product, drying should be conducted in a controlled environment, such as a desiccator.

Catalytic Applications and Logical Workflow

Palladium (II) nitrate is a versatile catalyst and precursor for the synthesis of other palladium catalysts.^[1] For instance, it is used to catalyze the conversion of alkenes to dinitrate esters.^[2] The pyrolysis of palladium (II) nitrate dihydrate yields palladium oxide, a critical component in many catalytic systems.^[2]

Below is a diagram illustrating the logical workflow from the synthesis of palladium (II) nitrate dihydrate to its application as a catalyst precursor.



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Synthesis and Application Workflow

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- To cite this document: BenchChem. [A Technical Guide to Palladium (II) Nitrate Dihydrate for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b167615#palladium-nitrate-dihydrate-formula-and-molecular-weight>

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